

# Vat Blue 6 molecular formula and molecular weight

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## Compound of Interest

Compound Name: *Vat Blue 6*

Cat. No.: *B1682195*

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## An In-depth Technical Guide to **Vat Blue 6**

This technical guide provides a comprehensive overview of **Vat Blue 6** (C.I. 69825), detailing its chemical properties, synthesis, and primary applications. While predominantly used as a textile dye, this guide also addresses its limited applications in a medical context. The information is intended for researchers, scientists, and professionals in drug development who may be exploring the properties and potential applications of various chemical compounds.

## Core Molecular and Chemical Identifiers

**Vat Blue 6** is an anthraquinone-based vat dye.<sup>[1][2]</sup> Its fundamental chemical and structural information is summarized below.

Identifier	Value	Source
Molecular Formula	C28H12Cl2N2O4	[1][3][4]
Molecular Weight	511.31 g/mol	
CAS Number	130-20-1	
C.I. Number	69825	
Synonyms	Vat Blue BC, 3,3'-Dichloroindanthrene, D&C Blue No. 9	
Chemical Structure	Anthraquinone derivative	

## Physicochemical Properties

**Vat Blue 6** is characterized as an aquamarine blue powder. Its solubility and behavior in various solvents and solutions are critical for its application.

Property	Description
Physical Form	Aquamarine blue powder
Solubility	- Insoluble in water, acetone, ethanol, and toluene. - Slightly soluble in hot chloroform, o-chlorophenol, and pyridine.
Behavior in Acid	In concentrated sulfuric acid, it appears brown and turns blue upon dilution.
Leuco Body Color	- The alkaline-reduced leuco body is green-light yellow. - The acid-reduced leuco body is red-light blue.

## Synthesis of Vat Blue 6

The industrial synthesis of **Vat Blue 6** typically involves the chlorination of Vat Blue 4 (indanthrone). While historical methods utilized sulfuric acid and generated significant waste,

newer methods employ aromatic inert solvents to improve efficiency and reduce environmental impact.

## General Synthesis Protocol

A common synthesis method involves the following steps:

- **Dissolution:** Vat Blue 4 solid is added to an aromatic inert solvent, such as chlorobenzene or o-dichlorobenzene, to create a solution or suspension.
- **Chlorination:** Sulfonyl chloride is introduced into the mixture. The temperature is controlled during this addition and then heated to facilitate the reaction.
- **Dilution and Neutralization:** After the reaction, water is added to dilute the mixture, and an alkali (like sodium hydroxide or sodium carbonate) is used to adjust the pH to a neutral or slightly alkaline range.
- **Solvent Removal and Filtration:** The solvent is removed through distillation. The resulting material is then filtered and washed with hot water until the pH is neutral.
- **Drying:** The final product, **Vat Blue 6**, is obtained after drying.

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## Application in Textile Dyeing

The primary application of **Vat Blue 6** is in the dyeing of cellulosic fibers such as cotton, silk, and viscose. The process, known as "vatting," converts the insoluble dye into a soluble form that can penetrate the fibers.

## Vat Dyeing Protocol

- **Reduction (Vatting):** The insoluble **Vat Blue 6** powder is reduced in an alkaline solution, typically using sodium hydrosulfite. This converts the dye into its soluble leuco form.

- **Dyeing:** The textile material is immersed in the dyebath containing the soluble leuco dye. The dye penetrates the fibers.
- **Oxidation:** The textile is removed from the bath and exposed to air or an oxidizing agent. This oxidizes the leuco dye back to its original insoluble pigment form, trapping it within the fibers.
- **Soaping:** The dyed fabric is washed with a hot soap solution to remove any loose surface dye and to stabilize the color.

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## Relevance to Drug Development and Medical Applications

Currently, there is no significant body of research indicating the use of **Vat Blue 6** in drug development or as a therapeutic agent. Its poor solubility in aqueous systems and its nature as a pigment are likely limiting factors for such applications.

The primary connection to the medical field is its use as a color additive. Specifically, **Vat Blue 6** (as D&C Blue No. 9) is approved for use in coloring cotton and silk surgical sutures.

## Signaling Pathways

There is no information available in the reviewed literature to suggest that **Vat Blue 6** interacts with or modulates any biological signaling pathways. Its function is understood to be that of a stable pigment rather than a bioactive molecule.

## Conclusion

**Vat Blue 6** is a well-characterized anthraquinone dye with significant industrial importance in the textile sector due to its brilliant blue color and high fastness. While its properties are well-suited for dyeing applications, its current relevance to the fields of drug development and molecular biology appears to be minimal, limited to its use as a colorant in specific medical

devices. Further research would be necessary to explore any potential bioactivity of this compound.

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